

Phen-DC3 Trifluoromethanesulfonate: A Technical Guide to Solubility and Handling

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Compound of Interest

Compound Name: *Phen-DC3*
Trifluoromethanesulfonate

Cat. No.: *B610083*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Phen-DC3 trifluoromethanesulfonate**, a potent G-quadruplex (G4) stabilizing ligand. The information compiled herein is intended to assist researchers in the effective preparation and use of this compound in a laboratory setting. This document outlines its solubility in dimethyl sulfoxide (DMSO) and discusses its behavior in aqueous buffers, supported by available data and experimental observations from scientific literature.

Core Focus: Solubility Profile

Phen-DC3 trifluoromethanesulfonate is a key small molecule utilized in the study of G-quadruplex biology, particularly in the context of cancer research and genomic stability. Its efficacy in cellular and biochemical assays is critically dependent on proper solubilization.

Solubility in DMSO

Phen-DC3 trifluoromethanesulfonate exhibits high solubility in dimethyl sulfoxide (DMSO). Multiple suppliers report a solubility of ≥ 34 mg/mL (≥ 40.06 mM).^{[1][2][3][4][5]} One source indicates a solubility of up to 100 mg/mL (117.82 mM) in fresh, anhydrous DMSO, highlighting the importance of using non-hygroscopic solvent for achieving maximal solubility.^[2] It is recommended to use newly opened DMSO to avoid the significant impact of moisture absorption on the solubility of the product.^[3]

Solubility in Aqueous Buffers

Quantitative data on the solubility of **Phen-DC3 trifluoromethanesulfonate** in specific aqueous buffers such as Phosphate-Buffered Saline (PBS) or Tris-HCl is not readily available in the public domain. The compound is generally considered insoluble in water.^[2]

Despite its low aqueous solubility, Phen-DC3 has been noted to have a "slightly higher solubility in buffered solutions" compared to some other G-quadruplex ligands, which is advantageous for its use in culture media. While direct solubility values are not provided, its successful application in cell-based assays at concentrations such as 10 μ M in liquid SC medium suggests that it is sufficiently soluble for such experimental purposes once diluted from a concentrated DMSO stock.^{[1][4][6]} For in vivo or other applications requiring a suspension, a protocol for preparing a 5 mg/mL homogeneous suspension in a CMC-Na solution has been described.^{[7][8]}

Quantitative Solubility Data

The following table summarizes the available quantitative data for the solubility of **Phen-DC3 trifluoromethanesulfonate**.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 34	≥ 40.06	Commonly reported solubility.[1][2][3][4][5]
Fresh DMSO	100	117.82	Moisture-absorbing DMSO can reduce solubility.[2]
Water	Insoluble	-	[2]
Aqueous Buffers	Data not available	-	Qualitative reports suggest limited but sufficient solubility for cell culture applications when diluted from DMSO stock.

Experimental Protocols

While specific protocols for determining the solubility of **Phen-DC3 trifluoromethanesulfonate** are not detailed in the reviewed literature, a general methodology for preparing stock solutions and its application in a cellular context can be inferred.

Preparation of Stock Solutions

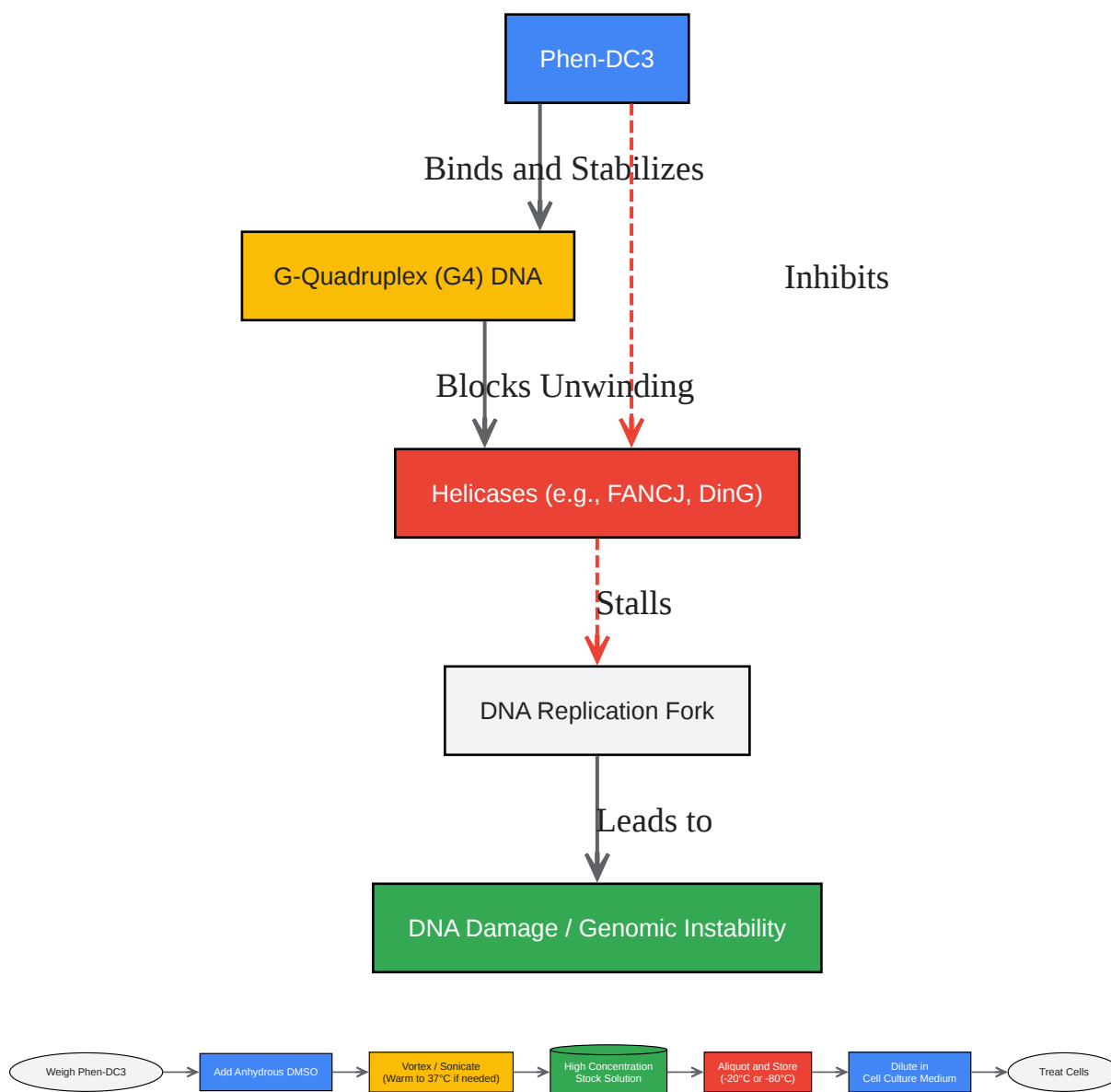
To prepare a stock solution, researchers should use fresh, anhydrous DMSO. For example, to prepare a 10 mM stock solution, 8.49 mg of **Phen-DC3 trifluoromethanesulfonate** (MW: 848.75 g/mol) would be dissolved in 1 mL of DMSO. To enhance solubility, gentle warming to 37°C and sonication in an ultrasonic bath for a short period can be employed.[4] Once prepared, it is advisable to store the stock solution in aliquots at -20°C or -80°C to minimize freeze-thaw cycles.[1][4][6]

Use in Cell Culture

For cell-based experiments, a concentrated DMSO stock solution is diluted into the aqueous cell culture medium to the desired final concentration. For instance, to achieve a 10 μ M final concentration in 10 mL of medium, 10 μ L of a 10 mM DMSO stock solution would be added. It is crucial to ensure rapid and thorough mixing to prevent precipitation of the compound.

Mechanism of Action: G-Quadruplex Stabilization and Helicase Inhibition

Phen-DC3 is a specific ligand for G-quadruplex structures, which are non-canonical secondary structures formed in guanine-rich sequences of DNA and RNA. By binding to and stabilizing these G4 structures, Phen-DC3 can modulate various cellular processes. A key mechanism of its action is the inhibition of helicases that are responsible for unwinding G4 structures, such as FANCD1 and DinG.[1][2][3][4] The inhibition of these helicases by Phen-DC3 can lead to stalled replication forks, DNA damage, and genomic instability, particularly in cells with deficiencies in DNA repair pathways.[4][9]



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